

An In-Depth Technical Guide to Ammonium Butyrate: Chemical Properties, Structure, and Applications

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Compound of Interest

Compound Name: Ammonium butyrate

Cat. No.: B3047615

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Executive Summary

Ammonium butyrate (CAS 14287-04-8), the ammonium salt of butyric acid, is a compound of significant interest in both industrial and scientific contexts.^[1] While it has established applications as an emulsifying agent and in textile finishing, its true value for researchers lies in the biological activity of its constituent ions.^{[1][2]} The butyrate anion is a potent histone deacetylase (HDAC) inhibitor and a key short-chain fatty acid (SCFA), making **ammonium butyrate** a valuable tool in epigenetics, cancer biology, and gut health research.^[1] This document provides a comprehensive technical overview of its chemical properties, structure, synthesis, reactivity, and its role in modulating critical cellular signaling pathways.

Chemical Identity and Structure

Ammonium butyrate is an organic salt formed through the neutralization of a weak acid (butyric acid) and a weak base (ammonia).^[1] The structure consists of an ammonium cation (NH_4^+) and a butyrate anion ($\text{C}_3\text{H}_7\text{COO}^-$) held together by an ionic bond.^[1]

Chemical Formula: $\text{C}_4\text{H}_{11}\text{NO}_2$ ^{[1][2][3]}

IUPAC Name: Azanium;butanoate^{[2][4]}

Synonyms: Ammonium butanoate, Butyric acid ammonium salt, Butanoic acid ammonium salt.

[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Physicochemical Properties

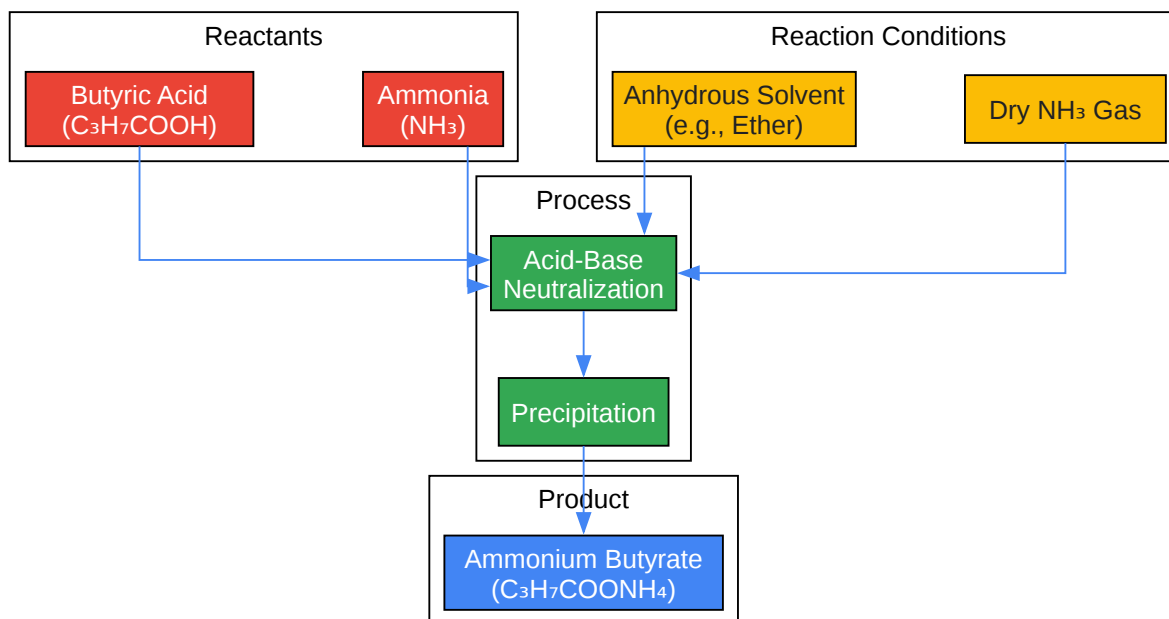
The key quantitative properties of **ammonium butyrate** are summarized in the table below for easy reference.

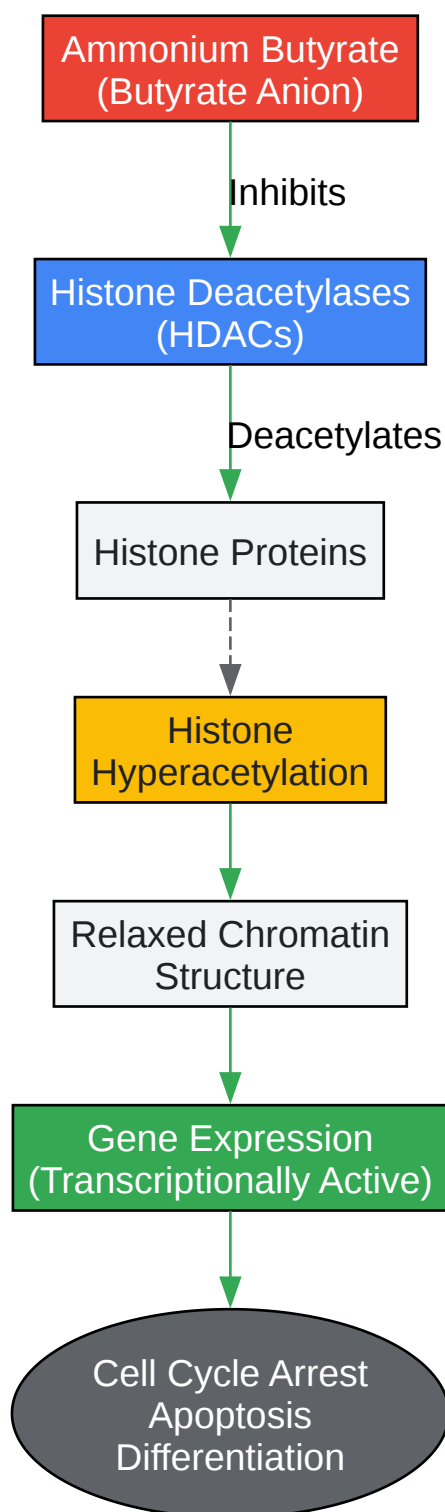
Property	Value	Source(s)
CAS Number	14287-04-8	[1] [2] [3] [4] [7] [8]
Molar Mass	105.14 g/mol (approx.)	[1] [2] [3] [7]
Appearance	Yellow-white powder or colorless crystalline solid	[1] [2] [7]
Solubility	Good solubility in water	[7]
Boiling Point	164.3 °C at 760 mmHg (estimated)	[3] [4]
Flash Point	69.7 °C (157.0 °F) (estimated)	[3] [4]
Vapor Pressure	1.35 mmHg at 25 °C (estimated)	[3] [4]

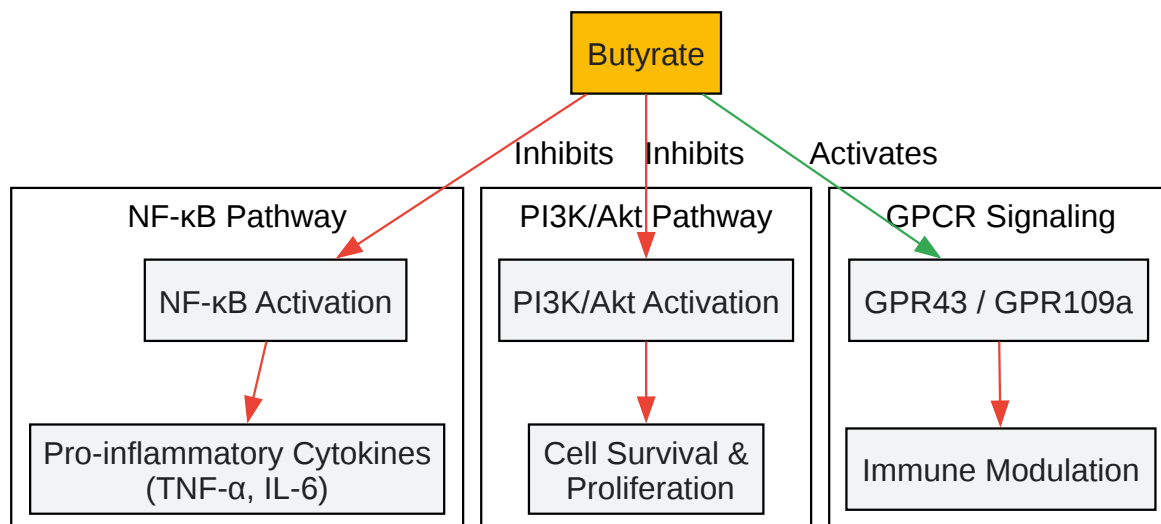
Synthesis and Reactivity

Synthesis

The primary method for synthesizing **ammonium butyrate** is a straightforward acid-base neutralization reaction.[\[1\]](#)[\[7\]](#) This typically involves reacting butyric acid directly with ammonia.[\[1\]](#)[\[7\]](#) For a high-purity solid product, the reaction is best performed under anhydrous conditions to prevent the incorporation of water, as the salt is hygroscopic.[\[1\]](#)







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